

Application Notes and Protocols for 2-Butoxyethanethiol in Organic Synthesis

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Compound of Interest

Compound Name: 2-Butoxyethanethiol

Cat. No.: B13524435

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **2-Butoxyethanethiol** in key organic synthesis reactions. The information is intended to guide researchers in utilizing this versatile thiol reagent for the synthesis of novel molecules.

Introduction

2-Butoxyethanethiol ($\text{HS-CH}_2\text{CH}_2\text{-O-(CH}_2\text{)}_3\text{CH}_3$) is a valuable nucleophilic reagent in organic synthesis. Its unique structure, featuring a primary thiol group for reactivity and a butoxyethyl moiety that can influence solubility and other physical properties of the resulting products, makes it a useful building block. The primary applications of **2-Butoxyethanethiol** lie in the formation of carbon-sulfur bonds, a common strategy in the synthesis of pharmaceuticals and other biologically active compounds.

Safety and Handling

Caution: **2-Butoxyethanethiol** is a thiol and should be handled with appropriate safety precautions in a well-ventilated fume hood. Thiols are known for their strong, unpleasant odors. Personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times.

Storage: Store **2-Butoxyethanethiol** in a cool, dry, and well-ventilated area away from oxidizing agents. The container should be tightly sealed to prevent the escape of vapors and

protect the compound from air oxidation.

Key Applications and Protocols

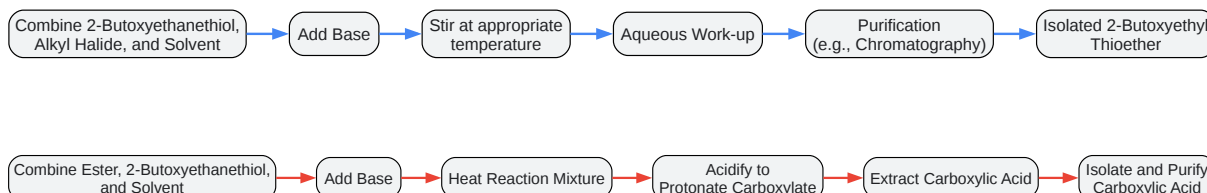
The primary applications of **2-Butoxyethanethiol** in organic synthesis include its role as a nucleophile in S-alkylation reactions to form thioethers and in Michael additions to α,β -unsaturated carbonyl compounds. It can also be employed as a nucleophile in the cleavage of esters.

Synthesis of 2-Butoxyethyl Thioethers via S-Alkylation

2-Butoxyethanethiol readily participates in nucleophilic substitution reactions with alkyl halides to form 2-butoxyethyl thioethers (also known as sulfides). This reaction, often proceeding via an SN2 mechanism, is a fundamental method for constructing C-S bonds.^[1]

Reaction Scheme:

Experimental Workflow:



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References

- 1. masterorganicchemistry.com [masterorganicchemistry.com]

- To cite this document: BenchChem. [Application Notes and Protocols for 2-Butoxyethanethiol in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13524435#use-of-2-butoxyethanethiol-in-organic-synthesis]

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